

A Comparative Analysis of Heat Stability: Pigment Yellow 14 vs. Pigment Yellow 83

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pigment Yellow 14

Cat. No.: B2915567

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the heat stability of two common diarylide pigments, **Pigment Yellow 14** (C.I. No. 21095) and Pigment Yellow 83 (C.I. No. 21108). The selection of a pigment with appropriate thermal stability is critical in applications such as polymer processing, coatings, and inks, where elevated temperatures are often encountered. This document summarizes the chemical properties, experimental protocols for heat stability testing, and presents a comparative analysis of their performance based on available data.

General Properties and Chemical Structures

Pigment Yellow 14 and Pigment Yellow 83 are both disazo pigments derived from 3,3'-dichlorobenzidine. Their chemical structures are presented below, followed by a summary of their general properties in Table 1.

Pigment Yellow 14 IUPAC Name: 2-[[2-chloro-4-[3-chloro-4-[[1-(2-methylanilino)-1,3-dioxobutan-2-yl]diazenyl]phenyl]phenyl]diazenyl]-N-(2-methylphenyl)-3-oxobutanamide
Molecular Formula: $C_{34}H_{30}Cl_2N_6O_4$

Pigment Yellow 83 IUPAC Name: 2-[[2-chloro-4-[3-chloro-4-[[1-(4-chloro-2,5-dimethoxyanilino)-1,3-dioxobutan-2-yl]diazenyl]phenyl]phenyl]diazenyl]-N-(4-chloro-2,5-dimethoxyphenyl)-3-oxobutanamide
Molecular Formula: $C_{36}H_{32}Cl_4N_6O_8$

Property	Pigment Yellow 14	Pigment Yellow 83
C.I. Name	Pigment Yellow 14	Pigment Yellow 83
C.I. Number	21095	21108
CAS Number	5468-75-7[1]	5567-15-7[2]
Molecular Formula	C ₃₄ H ₃₀ Cl ₂ N ₆ O ₄ [1]	C ₃₆ H ₃₂ Cl ₄ N ₆ O ₈ [2]
Molecular Weight	657.55 g/mol	818.49 g/mol [2]
Shade	Greenish Yellow[3]	Reddish Yellow[4]
Heat Resistance	~180-200°C[1][3]	~200°C[2][4]

Experimental Protocol for Heat Stability Assessment

The heat stability of pigments is typically evaluated by observing the color change after exposure to elevated temperatures for a specific duration. The following protocol is a generalized procedure based on industry standards such as ISO 787-21.

Objective: To determine the temperature at which a significant color change occurs in **Pigment Yellow 14** and Pigment Yellow 83.

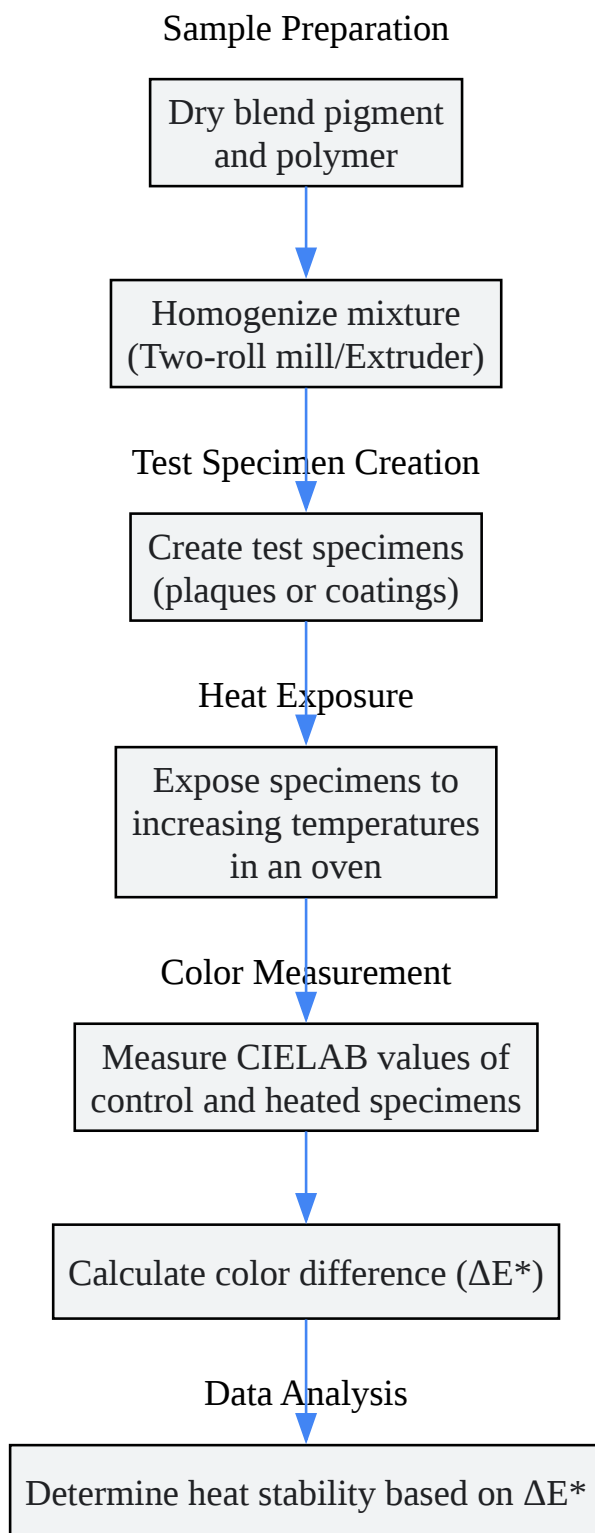
Materials and Equipment:

- Pigment samples (**Pigment Yellow 14** and Pigment Yellow 83)
- Polymer resin (e.g., HDPE, PVC) or binder system (e.g., stoving enamel)
- Two-roll mill or extruder for dispersion
- Compression molding press or coating application equipment
- Forced air oven with calibrated temperature control
- Spectrocolorimeter for measuring color coordinates (CIELAB)
- Gray scale for assessing color change (optional)

Procedure:

- Sample Preparation:
 - Dry blend the pigment with the polymer resin at a specified concentration (e.g., 1% pigment by weight).
 - Homogenize the mixture using a two-roll mill or an extruder at a temperature suitable for the polymer, ensuring a uniform dispersion.
 - For coatings, disperse the pigment in the binder system using a high-speed mixer or bead mill.
- Test Specimen Creation:
 - Press the pigmented polymer into plaques of a standardized thickness using a compression molding press.
 - Apply the pigmented coating to a standardized substrate (e.g., steel panel) at a uniform film thickness.
 - Prepare a set of identical test specimens for each pigment.
- Heat Exposure:
 - Retain one set of specimens as a control (unheated).
 - Place the remaining sets of specimens in a forced air oven at a series of increasing temperatures (e.g., 160°C, 180°C, 200°C, 220°C, 240°C).
 - Maintain the specimens at each temperature for a fixed duration (e.g., 10 minutes).
- Color Measurement:
 - Allow the heated specimens to cool to room temperature.
 - Measure the CIELAB color coordinates (L, a, b*) of both the control and the heated specimens using a spectrophotometer.

- Calculate the total color difference (ΔE) *between the heated and control specimens using the following formula:* $\Delta E = \sqrt{[(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]}$
- Data Analysis:
 - Record the ΔE^* values for each pigment at each temperature.
 - A significant color change is typically considered to be a ΔE^* value greater than 3.0.
 - The heat stability of the pigment is defined as the maximum temperature at which the ΔE^* remains below this threshold.



[Click to download full resolution via product page](#)

Figure 1. Experimental workflow for heat stability testing of pigments.

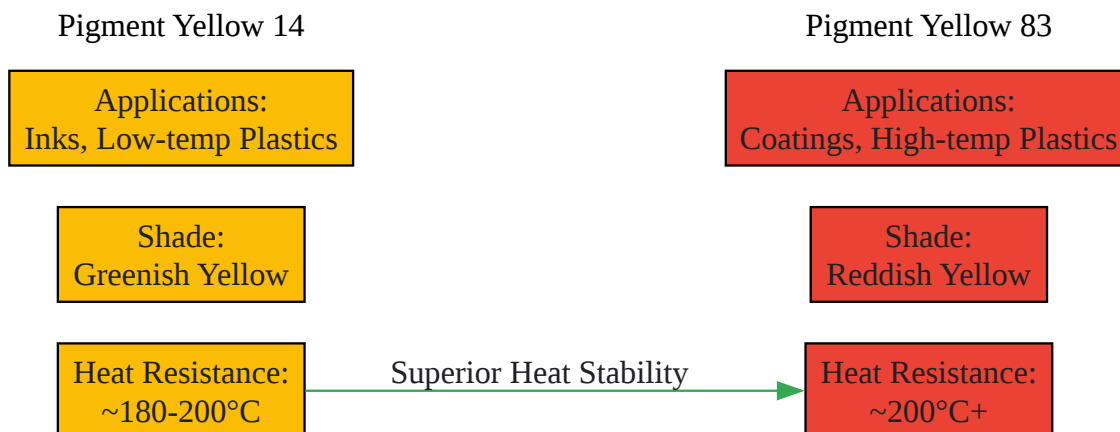
Comparative Heat Stability Data

The heat stability of **Pigment Yellow 14** is generally considered to be lower than that of Pigment Yellow 83. Technical data sheets for **Pigment Yellow 14** often indicate a maximum processing temperature of 180°C, with thermal decomposition occurring above 200°C. In contrast, Pigment Yellow 83 is reported to be stable at 200°C, and in some cases, up to 240°C.

While a direct comparative study with detailed color change data under identical conditions is not readily available in the public domain, the following table provides an illustrative comparison of the expected color change (ΔE^*) at different temperatures based on the known heat resistance of each pigment.

Temperature (°C)	Pigment Yellow 14 (Expected ΔE)	Pigment Yellow 83 (Expected ΔE)
160	< 1.0	< 1.0
180	1.0 - 3.0	< 1.0
200	> 3.0 (Significant Change)	1.0 - 3.0
220	Severe Degradation	> 3.0 (Significant Change)
240	Severe Degradation	Severe Degradation

Note: The ΔE^* values in this table are illustrative and intended for comparative purposes. Actual values may vary depending on the specific formulation and test conditions.



[Click to download full resolution via product page](#)

Figure 2. Logical comparison of **Pigment Yellow 14** and Pigment Yellow 83 performance.

Discussion and Conclusion

The higher heat stability of Pigment Yellow 83 can be attributed to its more complex molecular structure, which includes additional chloro and methoxy substituents. These groups can enhance the intermolecular interactions and overall thermal stability of the pigment molecule.

In summary, Pigment Yellow 83 exhibits superior heat stability compared to **Pigment Yellow 14**. For applications requiring processing temperatures at or above 200°C, Pigment Yellow 83 is the more suitable choice. **Pigment Yellow 14**, while offering a different shade and potentially being a more economical option, is limited to applications with lower processing temperatures, typically not exceeding 180°C.

It is imperative for researchers and formulation scientists to conduct their own heat stability tests under their specific processing conditions to ensure the optimal performance and color consistency of their final products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pigment Yellow 14 - SY Chemical Co., Ltd. [sypigment.com]
- 2. crownpigment.com [crownpigment.com]
- 3. Solvent yellow 14|CAS NO.842-07-9 [xcolorpigment.com]
- 4. epsilonpigments.com [epsilonpigments.com]
- To cite this document: BenchChem. [A Comparative Analysis of Heat Stability: Pigment Yellow 14 vs. Pigment Yellow 83]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2915567#benchmarking-the-heat-stability-of-pigment-yellow-14-against-pigment-yellow-83]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com